

# Application Notes and Protocols: Development of Analytical Methods Using Sodium Perborate Trihydrate

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## Compound of Interest

Compound Name: SODIUM PERBORATE  
TRIHYDRATE

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## Introduction

**Sodium perborate trihydrate** ( $\text{NaBO}_3 \cdot 3\text{H}_2\text{O}$ ) is a stable, crystalline solid that serves as a convenient and safe source of hydrogen peroxide in aqueous solutions.[1][2] Upon dissolution, it hydrolyzes to produce hydrogen peroxide and borate, making it a versatile oxidizing agent in various analytical applications.[3][4] Its solid nature offers advantages in terms of stability and handling compared to liquid hydrogen peroxide.[2] These application notes provide detailed protocols for the use of **sodium perborate trihydrate** in the quantitative analysis of pharmaceuticals, including spectrophotometric, titrimetric, and flow injection analysis methods.

## Spectrophotometric Determination of Ciprofloxacin

This method is based on the oxidation of ciprofloxacin by the hydrogen peroxide released from **sodium perborate trihydrate**. The resulting product can be measured spectrophotometrically. While direct UV spectrophotometry of ciprofloxacin is common, the use of an oxidizing agent can offer an alternative approach, particularly in the presence of interfering substances.[3][5]

## Quantitative Data Summary

Parameter	Value
Linearity Range	2 - 12 µg/mL[6]
Limit of Detection (LOD)	0.786 µg/mL[7]
Limit of Quantitation (LOQ)	2.383 µg/mL[7]
Molar Absorptivity	$3.64 \times 10^2 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ [4]
Correlation Coefficient ( $r^2$ )	> 0.999[6][7]
Recovery	> 99.0%[7]

## Experimental Protocol

### 1. Reagents and Materials:

- **Sodium Perborate Trihydrate** ( $\text{NaBO}_3\cdot 3\text{H}_2\text{O}$ )
- Ciprofloxacin Hydrochloride Reference Standard
- Hydrochloric Acid (0.1 M)
- Distilled Water
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Quartz cuvettes

### 2. Preparation of Standard Solutions:

- Sodium Perborate Solution (0.1 M): Accurately weigh 1.298 g of **sodium perborate trihydrate** and dissolve it in 100 mL of distilled water.
- Ciprofloxacin Stock Solution (100 µg/mL): Accurately weigh 10 mg of ciprofloxacin hydrochloride reference standard and dissolve it in 100 mL of 0.1 M hydrochloric acid.

- Working Standard Solutions: From the stock solution, prepare a series of working standards with concentrations ranging from 2 to 12  $\mu\text{g}/\text{mL}$  by appropriate dilution with 0.1 M hydrochloric acid.[6]

### 3. Sample Preparation:

- Weigh and finely powder a representative sample of the pharmaceutical formulation (e.g., 20 tablets).
- Accurately weigh a portion of the powder equivalent to 10 mg of ciprofloxacin and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of 0.1 M hydrochloric acid and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Make up the volume to 100 mL with 0.1 M hydrochloric acid and mix well.
- Filter the solution through a suitable filter paper.
- Dilute an appropriate aliquot of the filtrate with 0.1 M hydrochloric acid to obtain a final concentration within the linearity range.

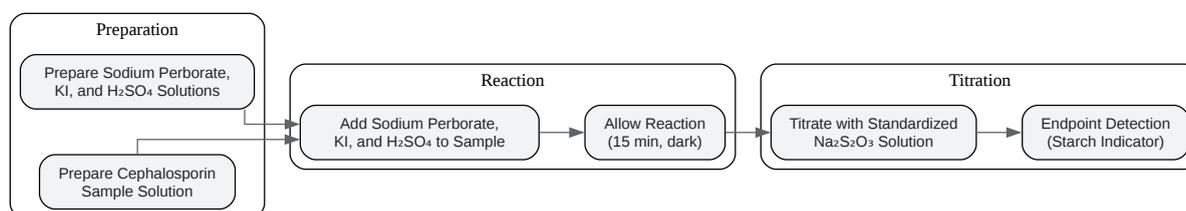
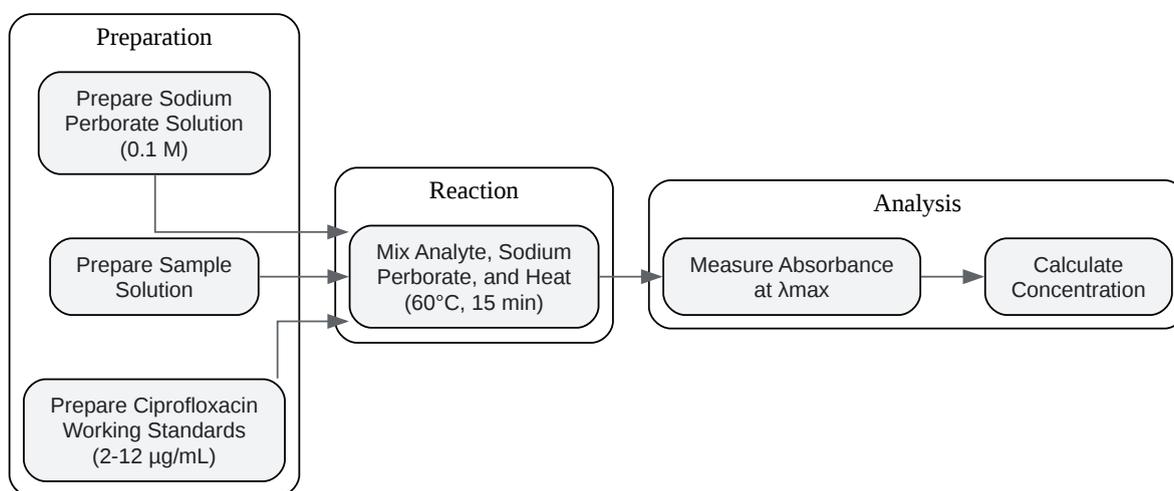
### 4. Analytical Procedure:

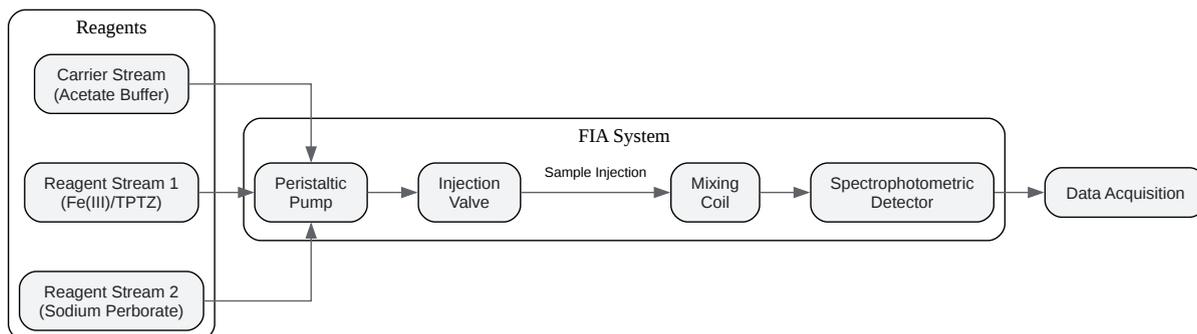
- Pipette 1.0 mL of each working standard solution and the sample solution into separate 10 mL volumetric flasks.
- To each flask, add 1.0 mL of the 0.1 M sodium perborate solution.
- Heat the flasks in a water bath at 60°C for 15 minutes.
- Cool the flasks to room temperature and make up the volume to 10 mL with distilled water.
- Measure the absorbance of the resulting solutions at the wavelength of maximum absorbance (to be determined experimentally, typically around 278 nm for ciprofloxacin) against a reagent blank prepared in the same manner without the analyte.[3]

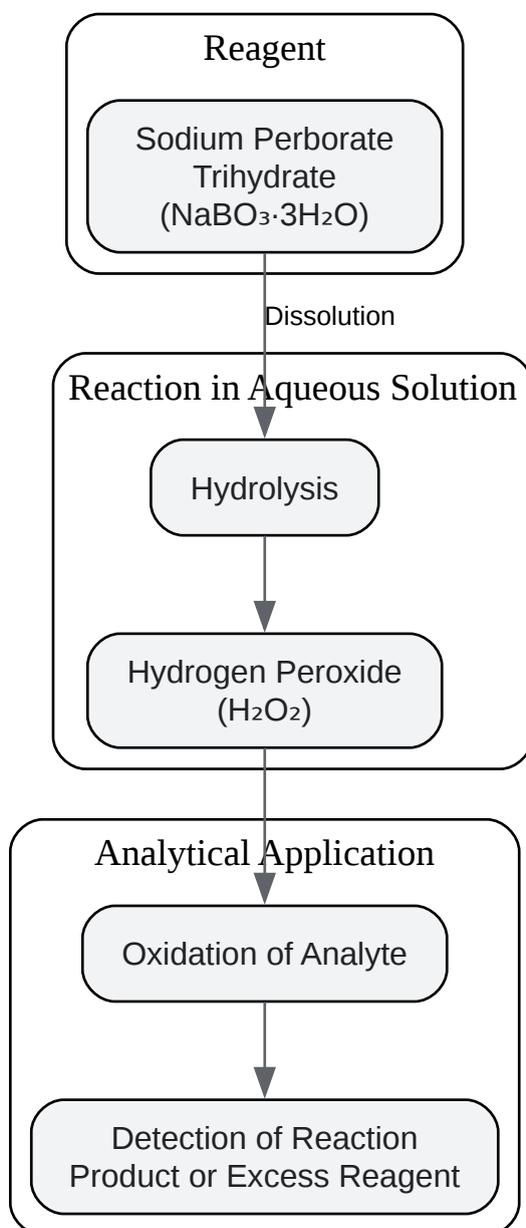
### 5. Calculation:

- Construct a calibration curve by plotting the absorbance of the working standards against their corresponding concentrations.
- Determine the concentration of ciprofloxacin in the sample solution from the calibration curve.
- Calculate the amount of ciprofloxacin in the pharmaceutical formulation.

## Experimental Workflow







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